

Molecular weight and formula of CI Vat green 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *CI Vat green 1*

Cat. No.: *B1669112*

[Get Quote](#)

An In-depth Technical Guide to CI Vat Green 1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **CI Vat Green 1**, a synthetic dye with a complex polycyclic aromatic structure. This document details its chemical and physical properties, provides a protocol for its synthesis, and touches upon its limitedly explored biological activities, offering insights for researchers in chemistry, materials science, and drug development.

Core Properties and Formula

CI Vat Green 1, also known by its Colour Index number 59825, is a member of the violanthrone class of dyes. Its chemical identity is well-established, and its key properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₂₀ O ₄	[1]
Molecular Weight	516.54 g/mol	[1]
Exact Mass	516.1362 u	[2]
CAS Number	128-58-5	[2]
Common Synonyms	Vat Green 1, 16,17-Dimethoxyviolanthrone, Jade Green, Vat Brilliant Green FFB, Caledon Jade Green	[3][4]
IUPAC Name	16,17-dimethoxyanthra[9,1,2-cde]benzo[rst]pentaphene-5,10-dione	[2]
Appearance	Dark green powder	

Physicochemical Characteristics

CI Vat Green 1 is practically insoluble in water, ethanol, chloroform, and toluene.[5] It exhibits slight solubility in acetone, o-chlorophenol, nitrobenzene, and hot pyridine, and is soluble in hot 1,2,3,4-tetrahydronaphthalene.[5] In concentrated sulfuric acid, it forms a red-purple solution, from which a green precipitate forms upon dilution.[5]

The dye undergoes a characteristic color change upon reduction, a key feature of vat dyes. In an alkaline reduction, its leuco form is blue, while in an acidic reduction, the leuco form appears bright red.[5]

Experimental Protocols

Synthesis of CI Vat Green 1

The synthesis of **CI Vat Green 1** can be achieved through several methods. One common pathway involves the methylation of 16,17-dihydroxyviolanthrone. A detailed laboratory-scale protocol based on described manufacturing methods is provided below.

Objective: To synthesize **CI Vat Green 1** (16,17-dimethoxyviolanthrone) from 16,17-dihydroxyviolanthrone.

Materials:

- 16,17-dihydroxyviolanthrone
- Dimethyl sulfate (methylation agent)
- Potassium hydroxide (base)
- Trichlorobenzene (solvent)
- Methanol (for precipitation and washing)
- Deionized water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer
- Filtration apparatus
- Drying oven

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet, add 1.5 parts of 16,17-dihydroxyviolanthrone to 6 parts of trichlorobenzene.
- **Addition of Base:** Slowly add a stoichiometric excess of potassium hydroxide to the suspension while stirring under a nitrogen atmosphere.
- **Methylation:** Gently heat the mixture to approximately 80-100°C. Add a slight excess of dimethyl sulfate dropwise to the reaction mixture.

- **Reaction:** Maintain the reaction at a reflux temperature for several hours until the reaction is complete (completion can be monitored by thin-layer chromatography).
- **Precipitation:** After cooling to room temperature, pour the reaction mixture into a beaker containing an excess of methanol to precipitate the crude product.
- **Filtration and Washing:** Filter the precipitate using a Buchner funnel. Wash the filter cake sequentially with methanol and then with deionized water to remove unreacted reagents and byproducts.
- **Drying:** Dry the purified product in a vacuum oven at 60-80°C until a constant weight is achieved.

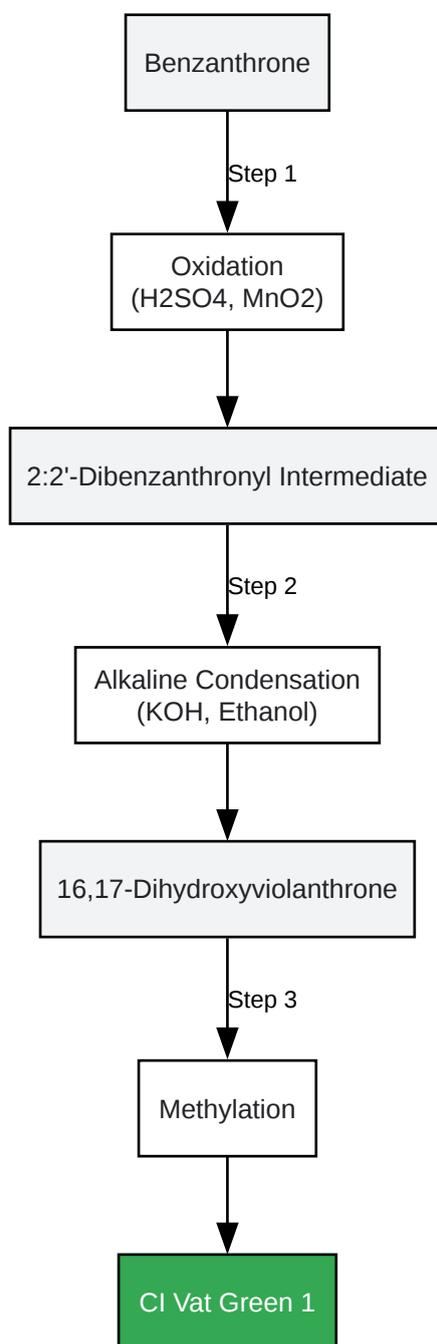
Potential Biological Activity and Toxicological Profile

While primarily used as a dye, some research suggests potential biological interactions of **CI Vat Green 1** that may be of interest to drug development professionals. It has been reported to react with polymorphonuclear leucocytes, leading to the production of free radicals. This finding suggests a potential for this molecule to modulate inflammatory responses, although this has not been extensively studied.

Toxicological data indicates that **CI Vat Green 1** may cause serious eye irritation.^[5] Acute toxicity studies in fish (*Pimephales promelas*) have shown a high LC50 value, suggesting low acute aquatic toxicity.^[5]

Manufacturing and Application Workflow

The general manufacturing process for **CI Vat Green 1** involves multiple steps starting from benzanthrone. This workflow is crucial for understanding the synthesis and potential impurities.



[Click to download full resolution via product page](#)

Caption: Manufacturing workflow for **CI Vat Green 1**.

This guide provides a foundational understanding of **CI Vat Green 1** for scientific and research applications. Further investigation into its biological activities and potential modifications could open new avenues for its use beyond the textile industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. guidechem.com [guidechem.com]
- 3. C.I.Vat green 1 | 128-58-5 | FV41513 | Biosynth [biosynth.com]
- 4. static.fibre2fashion.com [static.fibre2fashion.com]
- 5. C.I. Vat Green 1 | C36H20O4 | CID 31410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of CI Vat green 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669112#molecular-weight-and-formula-of-ci-vat-green-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com